

Solubility and stability of Azelaic acid-d14 in common lab solvents.

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Compound of Interest

Compound Name: Azelaic acid-d14

Cat. No.: B15570997

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Solubility and Stability of Azelaic Acid-d14: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Azelaic acid-d14** in common laboratory solvents. Due to the limited availability of specific quantitative data for the deuterated form, this guide leverages extensive data on unlabeled azelaic acid as a primary reference, with the understanding that the physicochemical properties are largely comparable. This document is intended to support research and development activities by providing essential data on solvent selection, solution preparation, and storage.

Core Concepts: Solubility and Stability

Azelaic acid-d14 is a deuterated form of azelaic acid, a naturally occurring nine-carbon dicarboxylic acid. Its utility as an internal standard in mass spectrometry-based analyses necessitates a thorough understanding of its behavior in various solvents.

Solubility is a critical parameter for the preparation of stock solutions and experimental media. The solubility of azelaic acid is influenced by solvent polarity, pH, and temperature. As a dicarboxylic acid, its solubility in aqueous solutions is pH-dependent, with increased solubility at higher pH values due to the deprotonation of its carboxylic acid groups.

Stability refers to the chemical integrity of **Azelaic acid-d14** in solution over time. Degradation can be influenced by the solvent, storage temperature, and exposure to light. Understanding the stability profile is crucial for ensuring the accuracy and reproducibility of experimental results.

Quantitative Solubility Data

While specific quantitative solubility data for **Azelaic acid-d14** is limited, the following tables provide data for both the deuterated and unlabeled forms. The data for unlabeled azelaic acid serves as a strong surrogate for estimating the solubility of **Azelaic acid-d14**.

Table 1: Solubility of **Azelaic Acid-d14**

Solvent	Solubility	Conditions
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Requires sonication.[1]

Table 2: Solubility of Unlabeled Azelaic Acid

Solvent	Solubility (approx.)	Reference
Dimethyl Sulfoxide (DMSO)	10 mg/mL	[2]
Dimethylformamide (DMF)	10 mg/mL	[2]
Ethanol	10 mg/mL	[2]
Ethanol	39.85 mg/mL	[3]
Acetone	43.34 mg/mL	[3]
Water	2.4 g/L (2.4 mg/mL) at 20°C	[4]
Phosphate Buffered Saline (PBS), pH 7.2	0.1 mg/mL	[2]
Phosphate Buffer, pH 7.4	50.43 mg/mL	[3]

Stability Profile

The stability of **Azelaic acid-d14** is crucial for its use as an analytical standard. The following tables summarize the known stability data for the compound in its solid form and in solution.

Table 3: Stability of **Azelaic Acid-d14** as a Solid

Storage Temperature	Stability Duration
-20°C	≥ 5 years
4°C	2 years[1]

Table 4: Stability of **Azelaic Acid-d14** in Solution

Storage Temperature	Stability Duration
-80°C	6 months[1]
-20°C	1 month[1]

For unlabeled azelaic acid, aqueous solutions are not recommended for storage for more than one day[2]. Some alcohols, such as ethanol, may render azelaic acid unstable at normal temperatures, potentially leading to the formation of esters like ethyl azelate[4][5].

Experimental Protocols

The following are detailed methodologies for determining the solubility and stability of compounds like **Azelaic acid-d14**.

Protocol for Determining Equilibrium Solubility

This protocol is based on the widely used shake-flask method.

- Preparation of Saturated Solution:
 - Add an excess amount of **Azelaic acid-d14** to a known volume of the desired solvent in a sealed vial.

- Agitate the mixture at a constant temperature using a mechanical shaker or orbital incubator for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - Allow the suspension to settle.
 - Carefully withdraw a sample of the supernatant, ensuring no solid particles are transferred. This can be achieved by centrifugation followed by careful pipetting or by using a syringe with a fine filter.
- Quantification:
 - Dilute the collected supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the concentration of **Azelaic acid-d14** using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or mass spectrometric detection, or UV-Vis spectrophotometry[6][7].
- Calculation:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the equilibrium solubility.

Protocol for Stability Assessment in Solution

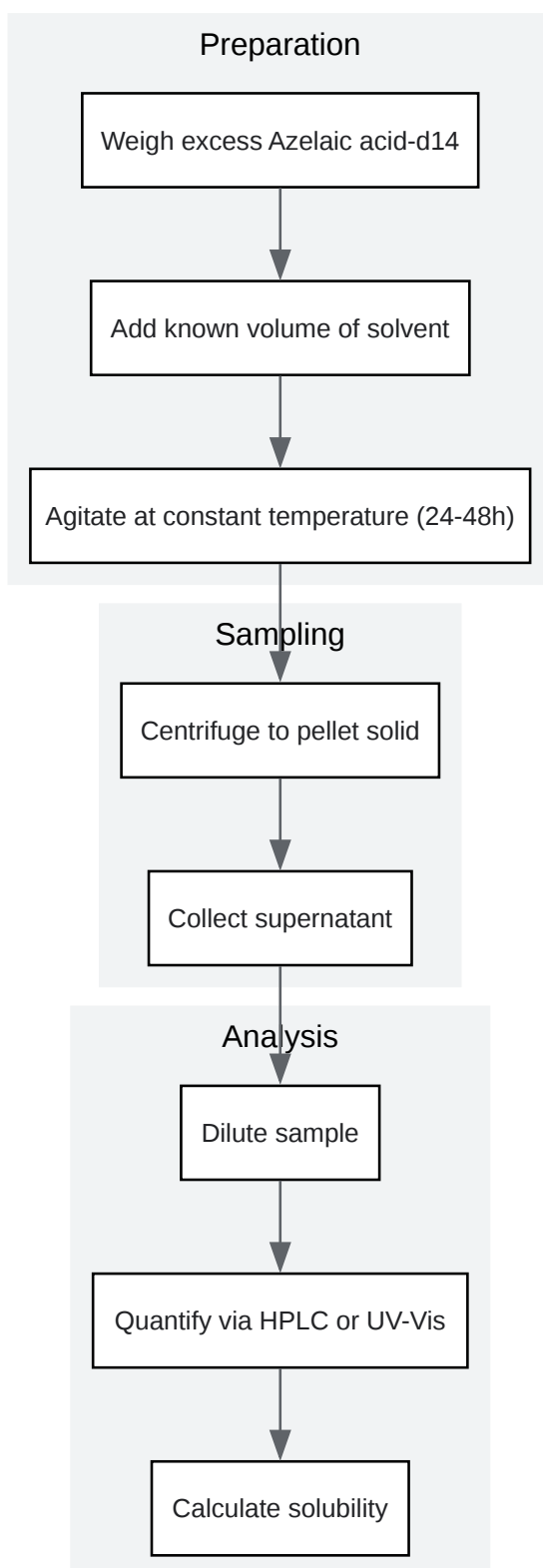
This protocol outlines a method for evaluating the stability of **Azelaic acid-d14** in a given solvent over time.

- Preparation of Stock Solution:
 - Prepare a stock solution of **Azelaic acid-d14** in the solvent of interest at a known concentration.
- Storage Conditions:
 - Aliquot the stock solution into multiple sealed vials to avoid repeated freeze-thaw cycles.

- Store the vials under controlled conditions (e.g., specified temperature, protected from light).
- Time-Point Analysis:
 - At designated time points (e.g., 0, 1, 7, 14, 30 days), retrieve a vial for analysis.
 - Analyze the concentration of **Azelaic acid-d14** in the sample using a validated HPLC or other suitable analytical method.
- Data Analysis:
 - Compare the concentration at each time point to the initial concentration (time 0).
 - A significant decrease in concentration over time indicates instability. The rate of degradation can be determined from the data.

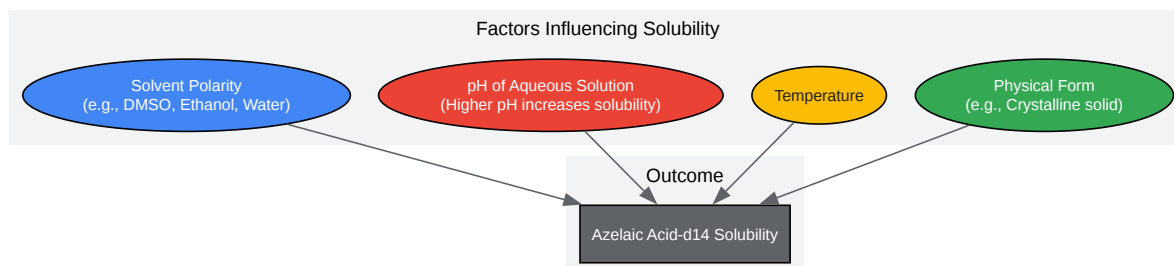
Visualizations

The following diagrams illustrate key workflows and concepts related to the analysis of **Azelaic acid-d14**.



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Caption: Workflow for Determining Equilibrium Solubility.



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Caption: Key Factors Affecting **Azelaic Acid-d14** Solubility.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. jptcp.com [jptcp.com]
- 4. A Comprehensive Review of Azelaic Acid Pharmacological Properties, Clinical Applications, and Innovative Topical Formulations - PMC [pmc.ncbi.nlm.nih.gov]
- 5. WO2006074379A2 - Methods and compositions involving esters of azelaic acid and other dicarboxylic acids - Google Patents [patents.google.com]
- 6. ijpsonline.com [ijpsonline.com]
- 7. researchgate.net [researchgate.net]
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